

A Comparative Guide to Computational Models and Experimental Data for RDX Detonation

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Compound of Interest

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This guide provides an objective comparison of computational models with experimental data for the detonation of Research Department Explosive (RDX). By presenting quantitative data in structured tables, detailing experimental methodologies, and visualizing the comparative workflow, this document aims to be a valuable resource for researchers and scientists in the field of energetic materials.

Introduction to RDX Detonation

Cyclotrimethylene trinitramine (RDX), a powerful and widely studied high explosive, is utilized in numerous military and industrial applications.^[1] Understanding its detonation behavior is critical for safety, performance optimization, and the development of advanced energetic materials. This involves characterizing key parameters such as detonation velocity and pressure. Both experimental measurements and computational modeling are essential for a comprehensive understanding of these phenomena. This guide bridges the gap between these two approaches by providing a direct comparison of their results.

Experimental Data for RDX Detonation

A variety of experimental techniques are employed to measure the detonation properties of RDX. These methods provide the ground truth against which computational models are validated.

Key Experimental Parameters

The primary parameters of interest in RDX detonation studies are:

- Detonation Velocity (D): The speed at which the detonation wave propagates through the explosive material.
- Detonation Pressure (P_{CJ}): The pressure at the Chapman-Jouguet (C-J) plane, which represents the point of final chemical reaction in the detonation front.

Experimental Data Tables

The following tables summarize experimental data for RDX detonation at various densities.

Table 1: Experimental Detonation Velocity of RDX at Different Densities

Initial Density (g/cm ³)	Detonation Velocity (m/s)	Experimental Method	Reference
1.80	8750	Not Specified	[1]
1.77	~8650	Streak Imaging	[2]
1.767	8640	Not Specified	[3]
1.712	8512	Not Specified	[4]
1.63	~8100	Streak Imaging	[2]
1.41 - 1.44	Varies (influenced by particle size)	Rate Stick Test	[5]

Table 2: Experimental Detonation Pressure of RDX at Different Densities

Initial Density (g/cm ³)	Detonation Pressure (GPa)	Experimental Method	Reference
1.806	~35	Not Specified	[6]
1.767	33.79	Not Specified	[3]
Not Specified	34	Not Specified	[7]

Computational Models for RDX Detonation

Computational models offer a powerful tool to simulate and predict the complex physical and chemical processes involved in detonation. These models range from macroscopic continuum models to atomistic simulations.

Overview of Computational Models

- Jones-Wilkins-Lee (JWL) Equation of State (EOS): A phenomenological equation of state used in hydrocodes to describe the pressure-volume-energy relationship of the detonation products.[1][8][9][10] It is widely used for engineering-scale simulations.
- Reactive Force Field (ReaxFF) Molecular Dynamics: An atomistic simulation method that can model chemical reactions at the molecular level.[11][12][13][14][15] It provides insights into the initial decomposition mechanisms and reaction pathways of RDX.
- Arbitrary Lagrangian-Eulerian (ALE) Hydrocodes: Numerical methods that combine the advantages of both Lagrangian and Eulerian approaches to simulate large deformations and fluid-structure interactions in explosive events.[16][17][18][19]

Comparison of Computational Model Predictions with Experimental Data

The following tables compare the predictions of various computational models with the experimental data presented earlier.

Table 3: Comparison of Detonation Velocity - Experimental vs. Computational

Initial Density (g/cm ³)	Experimental D (m/s)	Computational Model	Predicted D (m/s)	Reference
1.80	8750	Not Specified	Not Specified	[1]
1.767	8640	Equation of State Model	8600	[3]
1.712	8512	RUBY computer code	8437	[4]
1.903 (HMX)	9157	RUBY computer code	9238	[4]
Not Specified	~10,000 (Overdriven)	ReaxFF MD	~10,000	[11]

Table 4: Comparison of Detonation Pressure - Experimental vs. Computational

Initial Density (g/cm ³)	Experimental P _{CJ} (GPa)	Computational Model	Predicted P _{CJ} (GPa)	Reference
1.806	~35	Not Specified	Not Specified	[6]
1.767	33.79	Equation of State Model	34	[3]
Not Specified	34	Not Specified	Not Specified	[7]

Experimental Protocols

Detailed and accurate experimental protocols are crucial for obtaining reliable data for model validation. Below are descriptions of common techniques used to measure detonation parameters.

Rate Stick Test

The rate stick test is a common method to determine the detonation velocity of an explosive.[2]

- Methodology:

- The explosive material is packed into a cylindrical tube, often made of copper or steel, of a specific diameter and length.[\[2\]](#)[\[5\]](#)
- A series of probes (e.g., ionization pins or optical fibers) are placed at precisely known intervals along the length of the tube.[\[2\]](#)
- The explosive is initiated at one end using a detonator.
- As the detonation front propagates down the tube, it triggers each probe sequentially.
- The time intervals between the triggering of successive probes are recorded using a high-speed data acquisition system.
- The detonation velocity is calculated by dividing the known distance between probes by the measured time interval.

Photonic Doppler Velocimetry (PDV)

PDV is a non-invasive optical technique used to measure the velocity of a surface with high temporal resolution.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

- Methodology:
 - A continuous-wave laser beam is directed at the surface of interest, which could be the explosive itself or a flyer plate accelerated by the detonation.
 - The light reflected from the moving surface undergoes a Doppler shift in frequency, which is proportional to the surface velocity.
 - The reflected, Doppler-shifted light is collected and mixed with a reference beam from the same laser.
 - The mixed signal creates a beat frequency that is detected by a high-speed photodetector and recorded by a fast oscilloscope.
 - The velocity of the surface as a function of time is then extracted from the recorded beat frequency.

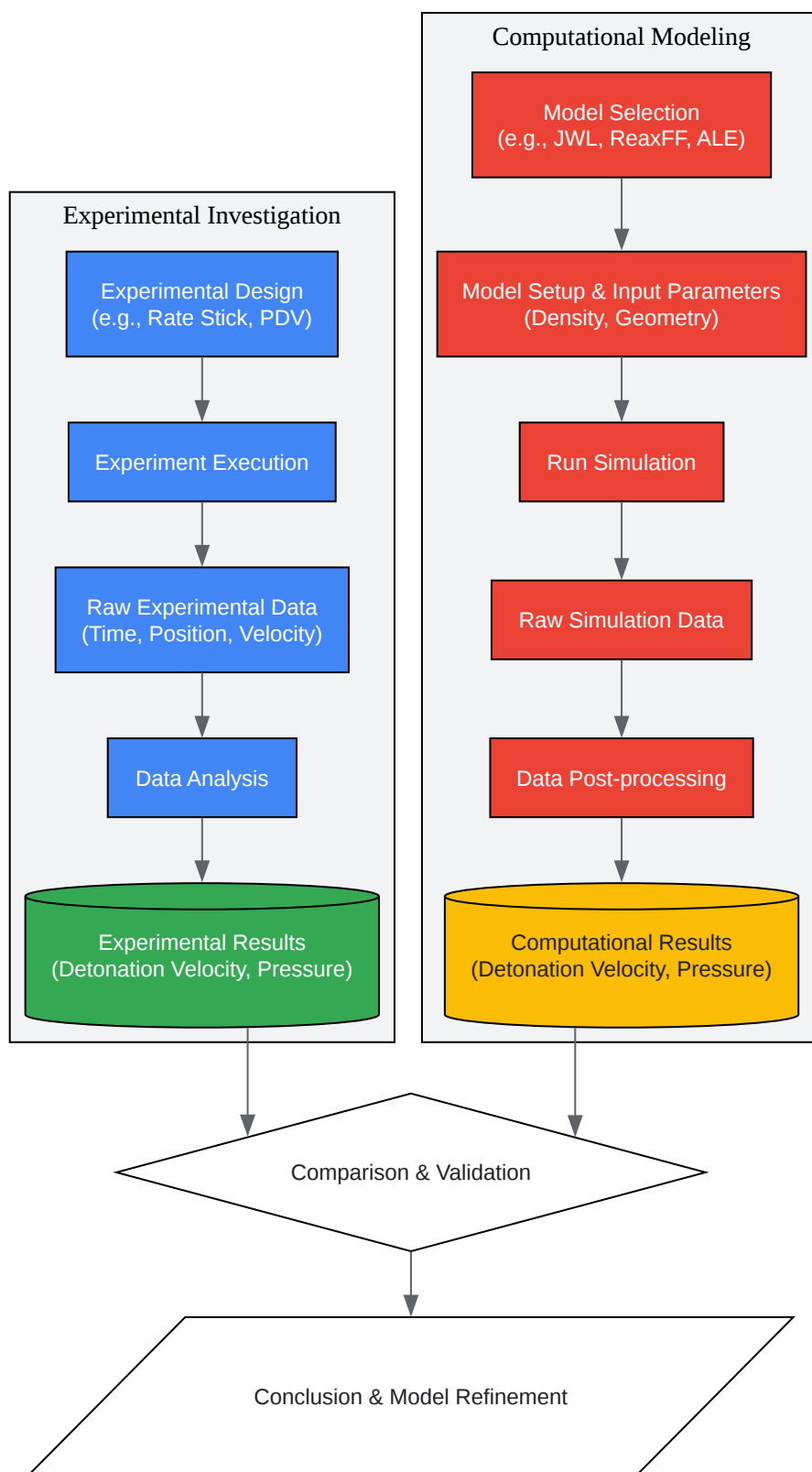
Streak Imaging

Streak imaging is an optical method that provides a continuous record of position versus time, allowing for the direct measurement of detonation velocity.^{[2][25][26][27]}

- Methodology:
 - The detonation event is imaged through a narrow slit onto the photocathode of a streak camera.
 - The resulting line image is swept across a phosphor screen at a very high and known velocity.
 - This creates a "streak" image where one axis represents the spatial dimension along the slit and the other axis represents time.
 - The slope of the streak record is directly proportional to the velocity of the luminous detonation front.

Visualization of the Comparison Workflow

The following diagram illustrates the logical workflow for correlating computational models with experimental data for RDX detonation.



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References

- 1. Study on JWL-Miller Equation of State of RDX-based Thermobaric Explosive [energetic-materials.org.cn]
- 2. nmt.edu [nmt.edu]
- 3. epj-conferences.org [epj-conferences.org]
- 4. wydawnictwa.ipo.lukasiewicz.gov.pl [wydawnictwa.ipo.lukasiewicz.gov.pl]
- 5. pubs.aip.org [pubs.aip.org]
- 6. researchgate.net [researchgate.net]
- 7. Computational Design of High Energy RDX-Based Derivatives: Property Prediction, Intermolecular Interactions, and Decomposition Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. jes.or.jp [jes.or.jp]
- 11. pubs.aip.org [pubs.aip.org]
- 12. pubs.acs.org [pubs.acs.org]
- 13. researchgate.net [researchgate.net]
- 14. ReaxFF molecular dynamics simulations on thermal decomposition of RDX-based CMDB propellants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Molecular Dynamics Simulations of the Thermal Decomposition of RDX/HTPB Explosives - PMC [pmc.ncbi.nlm.nih.gov]
- 16. mabs.ch [mabs.ch]
- 17. apps.dtic.mil [apps.dtic.mil]
- 18. dynamore.de [dynamore.de]
- 19. diva-portal.org [diva-portal.org]

- 20. researchgate.net [researchgate.net]
- 21. Extreme measurements with Photonic Doppler Velocimetry (PDV) (Journal Article) | OSTI.GOV [osti.gov]
- 22. estudogeral.sib.uc.pt [estudogeral.sib.uc.pt]
- 23. pubs.aip.org [pubs.aip.org]
- 24. dst.defence.gov.au [dst.defence.gov.au]
- 25. analyticaltechnologies.com.sg [analyticaltechnologies.com.sg]
- 26. eprints.soton.ac.uk [eprints.soton.ac.uk]
- 27. researchgate.net [researchgate.net]
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